

Preparing a Stock Solution of UCL 1684 Dibromide: An Application Note and Protocol

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Compound of Interest

Compound Name: UCL 1684 dibromide

Cat. No.: B611545

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **UCL 1684 dibromide**, a potent, non-peptidic blocker of the small-conductance calcium-activated potassium (SK) channels.^{[1][2]} Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in experimental studies. This guide outlines the necessary materials, step-by-step procedures for dissolution, and appropriate storage conditions to maintain the integrity of the compound.

Introduction to UCL 1684 Dibromide

UCL 1684 dibromide is a valuable pharmacological tool for investigating the physiological and pathophysiological roles of SK channels.^{[1][2]} It has been shown to be effective in preventing the development of atrial fibrillation in preclinical models.^{[1][2]} Given its nanomolar potency, precise and accurate solution preparation is paramount for achieving reliable experimental outcomes.

Quantitative Data Summary

The following table summarizes the key quantitative data for **UCL 1684 dibromide**.

Property	Value	Reference
Molecular Weight	654.44 g/mol	[1][2][3][4][5]
Purity	≥97%	[4][5]
CAS Number	199934-16-2	[1][3]
Appearance	Solid	
Solubility in DMSO	Up to 10 mM (approx. 6.54 mg/mL)	[4]
5 mg/mL with sonication and warming to 60°C	[2]	
Storage of Solid	Desiccate at room temperature or 4°C, sealed from moisture	[2]
Stock Solution Storage	-80°C for up to 6 months	[1][2]
	-20°C for up to 1 month	[1][2]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UCL 1684 dibromide** in Dimethyl Sulfoxide (DMSO).

Materials

- **UCL 1684 dibromide** (solid)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Water bath or heat block (optional, for aiding dissolution)
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): laboratory coat, safety glasses, and gloves

Procedure

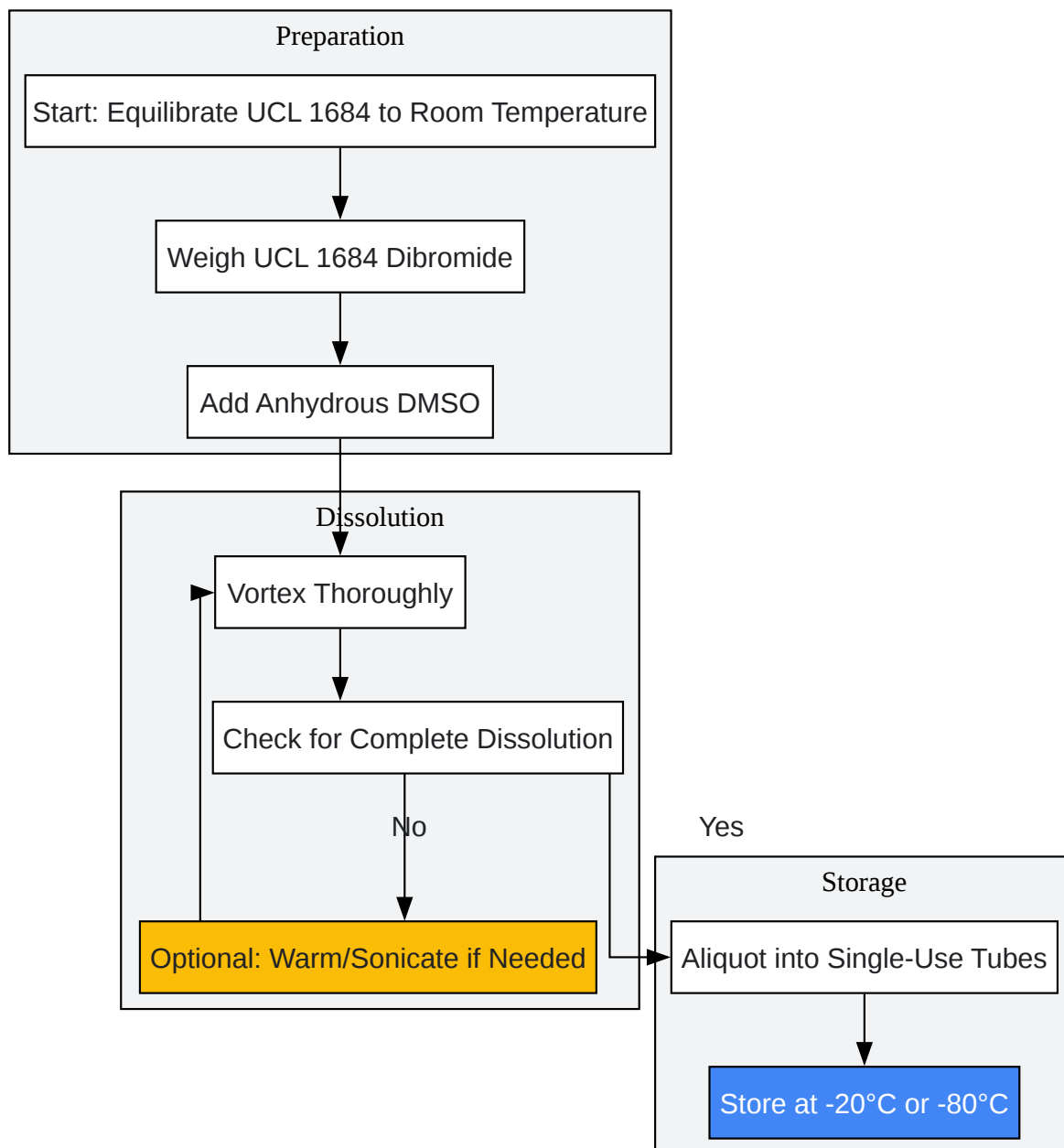
- **Pre-weighing Preparation:** Before opening the vial of **UCL 1684 dibromide**, allow it to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing the Compound:** Tare a sterile, empty microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **UCL 1684 dibromide** into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.54 mg of the compound.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **UCL 1684 dibromide**. To prepare a 10 mM stock solution with 6.54 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Aiding Dissolution (if necessary):** If the compound does not fully dissolve, gentle warming in a water bath (up to 60°C) and/or sonication can be used to aid dissolution.^[2] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]} Ensure the tubes are well-sealed to prevent solvent evaporation and moisture contamination.

Safety Precautions

While **UCL 1684 dibromide** is not classified as a hazardous substance, standard laboratory safety practices should be followed.^[3] This includes wearing appropriate PPE, such as a lab coat, gloves, and safety glasses. All handling of the solid compound and concentrated stock solution should be performed in a well-ventilated area or a chemical fume hood. In case of contact with eyes or skin, flush immediately with copious amounts of water.^{[3][6]}

Visualization of the Experimental Workflow

The following diagram illustrates the step-by-step workflow for preparing the **UCL 1684 dibromide** stock solution.



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Caption: Workflow for preparing a stock solution of **UCL 1684 dibromide**.

This detailed protocol and the accompanying information are intended to assist researchers in the accurate and safe preparation of **UCL 1684 dibromide** stock solutions, thereby contributing to the generation of high-quality and reproducible scientific data.

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